

2-Nitrobenzotrifluoride molecular weight and formula

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Compound of Interest

Compound Name: 2-Nitrobenzotrifluoride

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Technical Guide: 2-Nitrobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Nitrobenzotrifluoride**, a key intermediate in organic synthesis. The document outlines its fundamental chemical properties, experimental protocols for its synthesis and analysis, and a generalized workflow for its laboratory preparation and characterization.

Core Chemical Data

2-Nitrobenzotrifluoride, also known as 1-Nitro-2-(trifluoromethyl)benzene, is an aromatic compound with the chemical formula $C_7H_4F_3NO_2$.^{[1][2]} Its structural and physical properties are summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C ₇ H ₄ F ₃ NO ₂	[1][2]
Molecular Weight	191.11 g/mol	[1][2]
CAS Number	384-22-5	[1]
Appearance	Yellow crystals or liquid	[1]
Melting Point	31-32 °C	[1]
Boiling Point	216 °C	[1]
Solubility	Insoluble in water	[1]

Experimental Protocols

The following sections detail generalized experimental protocols for the synthesis and analysis of **2-Nitrobenzotrifluoride** based on established methods for nitration of aromatic compounds.

Synthesis of 2-Nitrobenzotrifluoride via Nitration

The synthesis of **2-Nitrobenzotrifluoride** is typically achieved through the electrophilic nitration of benzotrifluoride. This reaction involves the use of a nitrating mixture, commonly a combination of concentrated nitric acid and sulfuric acid.

Materials:

- Benzotrifluoride
- Concentrated Nitric Acid (HNO₃)
- Concentrated Sulfuric Acid (H₂SO₄)
- Ice bath
- Separatory funnel
- Round-bottom flask with magnetic stirrer

- Distillation apparatus

Methodology:

- **Preparation of the Nitrating Mixture:** In a round-bottom flask cooled in an ice bath, slowly add concentrated nitric acid to concentrated sulfuric acid with constant stirring. This exothermic reaction generates the nitronium ion (NO_2^+), the active electrophile.
- **Nitration Reaction:** While maintaining the low temperature, add benzotrifluoride dropwise to the nitrating mixture with vigorous stirring. The reaction temperature should be carefully controlled to prevent dinitration and other side reactions.
- **Reaction Quenching:** After the addition is complete, the reaction mixture is stirred for a specified period to ensure complete conversion. The reaction is then quenched by pouring it over crushed ice.
- **Extraction and Neutralization:** The product is extracted from the aqueous layer using an organic solvent. The organic layer is then washed with a dilute sodium bicarbonate solution to neutralize any remaining acid, followed by a water wash.
- **Purification:** The crude product is purified by distillation under reduced pressure to yield **2-Nitrobenzotrifluoride**.

Analytical Methods for Characterization

The purity and identity of the synthesized **2-Nitrobenzotrifluoride** can be confirmed using various analytical techniques.

Gas Chromatography-Mass Spectrometry (GC-MS):

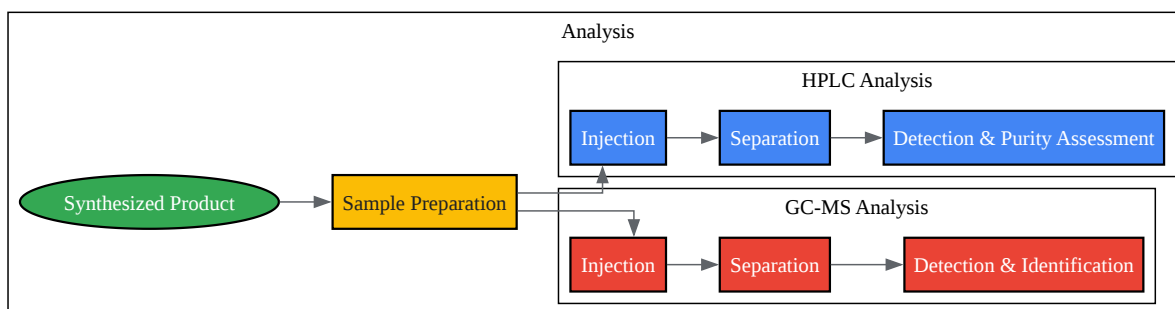
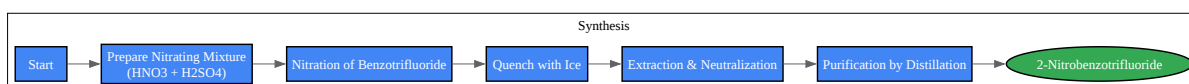
- **Purpose:** To separate and identify the components of the reaction mixture and to determine the purity of the final product.
- **Methodology:** A small, diluted sample of the product is injected into the GC-MS system. The components are separated based on their boiling points and polarity in the gas chromatography column. The mass spectrometer then fragments the molecules and provides a mass spectrum, which serves as a molecular fingerprint for identification.

High-Performance Liquid Chromatography (HPLC):

- Purpose: An alternative method for purity assessment, particularly for non-volatile impurities.
- Methodology: A sample is dissolved in a suitable solvent and injected into the HPLC system. Separation is achieved based on the differential partitioning of the analytes between the mobile and stationary phases. A UV detector is commonly used for the detection of nitroaromatic compounds.

Workflow and Process Visualization

The following diagrams illustrate the generalized workflows for the synthesis and analysis of **2-Nitrobenzotrifluoride**.



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References

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